

Essential Safety and Logistical Information for Handling JNJ-6379

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Compound of Interest

Compound Name: **JNJ-6379**

Cat. No.: **B1574635**

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential guidance on the personal protective equipment (PPE), handling procedures, and disposal of the investigational new drug **JNJ-6379** (also known as Bersacapavir) in a laboratory setting. As **JNJ-6379** is an investigational compound, it should be handled with caution, treating it as a potentially hazardous substance.[\[1\]](#) Adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **JNJ-6379**. This guidance is based on general best practices for handling chemical and biological hazards in a laboratory setting.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

PPE Category	Equipment	Purpose	Specifications & Best Practices
Body Protection	Laboratory Coat	Protects skin and personal clothing from splashes and spills.[4] [5]	- Should be flame-resistant if working with flammable solvents.- Must be worn fully buttoned.- Should be removed before leaving the laboratory.
Hand Protection	Disposable Nitrile Gloves	Prevents direct skin contact with the compound.[2][3][4]	- Check for tears or holes before use.- Use a double layer of gloves for added protection.- Change gloves immediately if contaminated.- Do not wear outside the laboratory.
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Protects eyes from splashes, aerosols, and dust.[3][4][5]	- Goggles are required for procedures with a high risk of splashing.- A face shield should be worn in addition to goggles when handling larger quantities or during procedures that may generate significant aerosols.
Respiratory Protection	N95 Respirator or Higher	Protects against inhalation of aerosols or fine powders.	- Recommended when handling the powdered form of the compound or when there is a potential for

aerosol generation.- A risk assessment should be conducted to determine the appropriate level of respiratory protection.

Foot Protection	Closed-toe Shoes	Protects feet from spills and falling objects. [3]	- Shoes should be made of a non-porous material.
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Operational and Disposal Plans

Handling Procedures:

- Preparation:
 - Review all available safety information and establish a designated work area.
 - Ensure all necessary PPE is available and in good condition.
 - Prepare all equipment and reagents before handling the compound.
- Weighing and Reconstitution:
 - Handle the solid form of **JNJ-6379** in a chemical fume hood or other ventilated enclosure to minimize inhalation risk.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the powder.
 - When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Experimental Use:
 - All work with **JNJ-6379**, both in solid and liquid form, should be conducted in a well-ventilated area, preferably a chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.

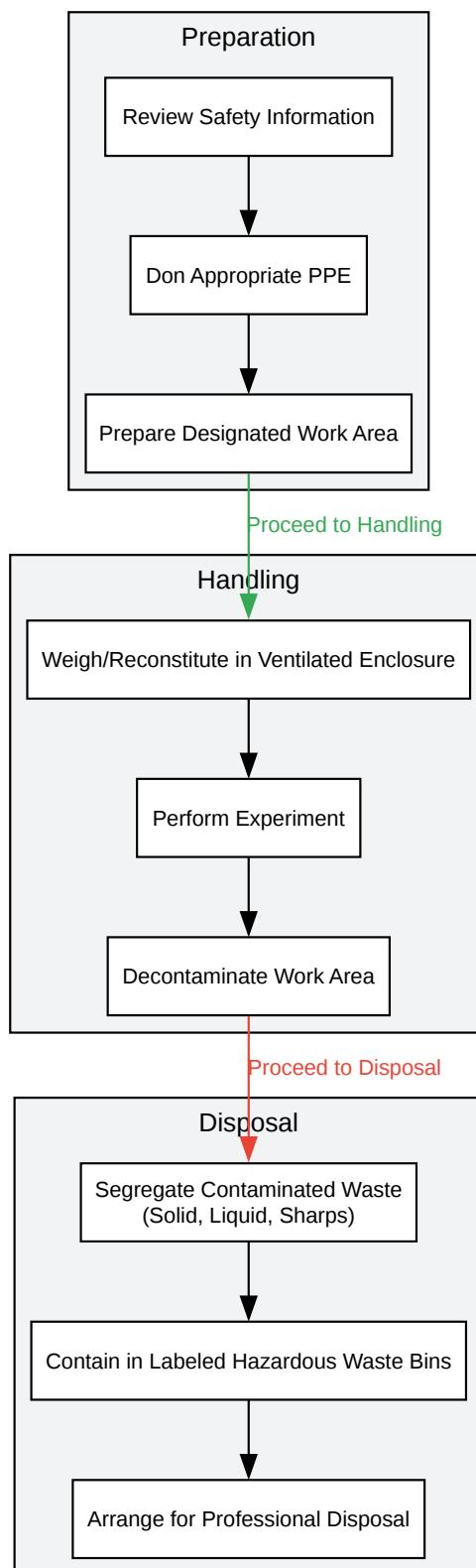
- In case of accidental exposure, follow standard first aid procedures and seek medical attention if necessary.

Disposal Plan:

The disposal of investigational drugs must comply with federal, state, and local regulations.[\[6\]](#) [\[7\]](#) [\[8\]](#) [\[9\]](#)

- Waste Segregation:
 - All materials that have come into contact with **JNJ-6379** (e.g., pipette tips, tubes, gloves, weighing paper) should be considered contaminated waste.
 - Segregate waste into sharps, solid waste, and liquid waste.
- Waste Containment:
 - Solid Waste: Collect in a designated, labeled, and sealed hazardous waste container.[\[6\]](#)
 - Liquid Waste: Collect in a compatible, sealed, and labeled hazardous waste container.[\[6\]](#)
Do not pour down the drain.
 - Sharps: Dispose of in a designated sharps container.
- Waste Disposal:
 - All waste contaminated with **JNJ-6379** must be disposed of as hazardous chemical waste.
 - Arrange for pickup and disposal by a licensed hazardous waste management company.[\[6\]](#) [\[8\]](#) High-temperature incineration is a common disposal method for pharmaceutical waste.[\[10\]](#)
 - Maintain accurate records of all disposed waste.

Experimental Workflow for Handling and Disposal of JNJ-6379



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Caption: Workflow for the safe handling and disposal of **JNJ-6379**.

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